

Technical Guide to Gabapentin-13C3: Sourcing and Application in Quantitative Analysis

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Compound of Interest

Compound Name: Gabapentin-13C3

Cat. No.: B15144659

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Gabapentin-13C3**, a stable isotope-labeled internal standard essential for the accurate quantification of gabapentin in various biological matrices. This document outlines supplier information, key product specifications, and detailed experimental protocols for its use in liquid chromatography-tandem mass spectrometry (LC-MS/MS) applications.

Supplier and Purchasing Information

Gabapentin-13C3 is available as a certified reference material (CRM) from several reputable suppliers. The primary manufacturer is Cerilliant®, a brand of MilliporeSigma. This product is then distributed through various channels.

Key Suppliers:

- Sigma-Aldrich (Merck): As a direct distributor of the Cerilliant® brand, Sigma-Aldrich is a primary source for **Gabapentin-13C3**. The product is typically sold in a solution of methanol at a concentration of 100 µg/mL.[\[1\]](#)
- Thomas Scientific: This supplier also lists the Cerilliant® **Gabapentin-13C3** solution, providing another purchasing option for researchers.[\[2\]](#)

- McKesson: As a distributor of medical and laboratory supplies, McKesson also offers the Cerilliant® **Gabapentin-13C3** certified reference material.

Product Identification:

- Product Name: **Gabapentin-13C3**
- Manufacturer Catalog Number: G-018 (Cerilliant®)
- Typical Formulation: 100 µg/mL solution in methanol, supplied in 1 mL ampules.[\[1\]](#)[\[2\]](#)
- Intended Use: As an internal standard for isotope dilution mass spectrometry (IDMS) in applications such as forensic analysis, clinical toxicology, pain prescription monitoring, and urine drug testing.

Quantitative Data

The following tables summarize the typical quantitative specifications for **Gabapentin-13C3** as a certified reference material. These values are representative and the exact figures, including uncertainty and isotopic enrichment, are provided in the lot-specific Certificate of Analysis (CoA) from the supplier.

Table 1: Physical and Chemical Properties

Property	Value
Chemical Formula	$C_6^{13}C_3H_{17}NO_2$
Molecular Weight	174.21 g/mol [1]
Appearance	Clear, colorless solution
Solvent	Methanol

Table 2: Certified Reference Material Specifications

Parameter	Specification
Certified Concentration	100.0 µg/mL
Expanded Uncertainty	± 2.0 µg/mL
Isotopic Purity	≥ 99 atom % ¹³ C
Chemical Purity (by HPLC)	≥ 98%
Storage Condition	-20°C[2]

Experimental Protocols

Gabapentin-13C3 is primarily used as an internal standard in LC-MS/MS methods to accurately quantify gabapentin in biological samples like human plasma or serum. The following is a representative experimental protocol based on published methods.

3.1. Objective:

To determine the concentration of gabapentin in human plasma using isotope dilution LC-MS/MS with **Gabapentin-13C3** as the internal standard.

3.2. Materials and Reagents:

- **Gabapentin-13C3** internal standard solution (100 µg/mL in methanol)
- Gabapentin analytical standard
- Human plasma (blank)
- Acetonitrile (LC-MS grade)
- Formic acid (LC-MS grade)
- Water (LC-MS grade)
- Vortex mixer
- Centrifuge

- LC-MS/MS system (e.g., Agilent, Sciex, Waters)

3.3. Sample Preparation (Protein Precipitation):

- Spiking: To 100 μ L of plasma sample, standard, or blank, add 20 μ L of a working solution of **Gabapentin- $^{13}\text{C}_3$** (e.g., 1 μ g/mL in methanol).
- Precipitation: Add 300 μ L of acetonitrile to each tube.
- Mixing: Vortex the tubes for 30 seconds to ensure thorough mixing and protein precipitation.
- Centrifugation: Centrifuge the samples at 10,000 x g for 5 minutes to pellet the precipitated proteins.
- Transfer: Carefully transfer the supernatant to a new set of tubes or a 96-well plate.
- Evaporation (Optional): The supernatant can be evaporated to dryness under a stream of nitrogen and reconstituted in the mobile phase to increase sensitivity.
- Injection: Inject an aliquot (e.g., 5-10 μ L) of the final extract into the LC-MS/MS system.

3.4. LC-MS/MS Conditions:

- LC Column: A C18 or C8 reversed-phase column (e.g., 50 x 2.1 mm, 3.5 μ m) is commonly used.
- Mobile Phase A: 0.1% Formic acid in water
- Mobile Phase B: 0.1% Formic acid in acetonitrile
- Gradient: A typical gradient would start with a low percentage of Mobile Phase B, ramp up to a high percentage to elute the analyte, and then return to initial conditions for column re-equilibration.
- Flow Rate: 0.3 - 0.5 mL/min
- Ionization Source: Electrospray Ionization (ESI), positive mode

- Mass Spectrometry: Multiple Reaction Monitoring (MRM)
 - Gabapentin transition: m/z 172.1 $\rightarrow$ 154.1
 - **Gabapentin-13C3** transition: m/z 175.1 $\rightarrow$ 157.1

3.5. Data Analysis:

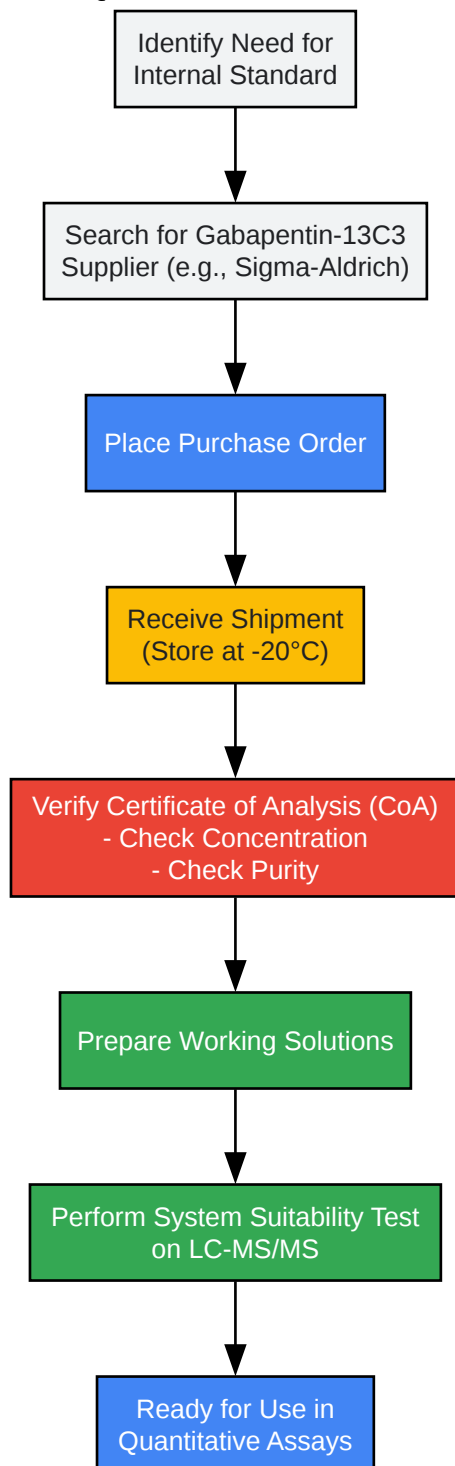
Quantification is achieved by calculating the peak area ratio of the analyte (gabapentin) to the internal standard (**Gabapentin-13C3**). A calibration curve is constructed by plotting the peak area ratios of known standards against their concentrations. The concentration of gabapentin in the unknown samples is then determined from this calibration curve.

Visualizations

4.1. Purchasing and Quality Control Workflow

The following diagram illustrates the typical workflow for procuring and verifying a certified reference material like **Gabapentin-13C3** for use in a research or clinical laboratory.

Purchasing and QC Workflow for Gabapentin-13C3



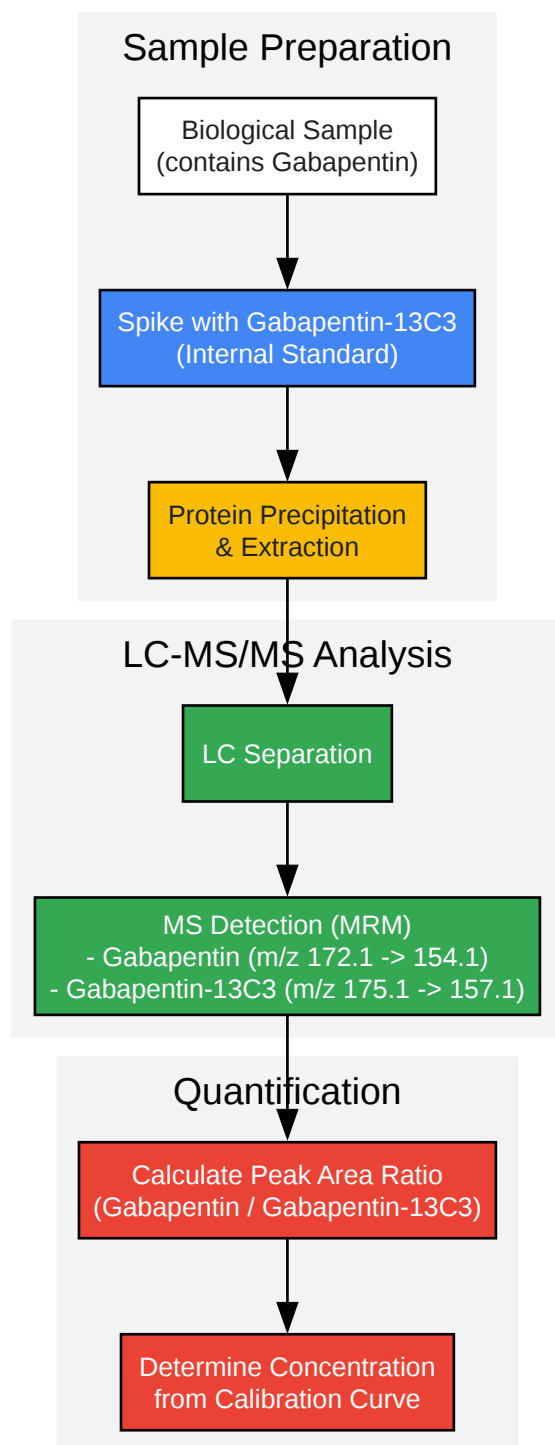
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Caption: Workflow for procuring and verifying **Gabapentin-13C3**.

4.2. Role of **Gabapentin-13C3** in Isotope Dilution Mass Spectrometry

This diagram outlines the logical relationship of using an internal standard in a quantitative LC-MS/MS assay.

Role of Internal Standard in LC-MS/MS



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Caption: Use of **Gabapentin-13C3** in a quantitative assay.

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References

- 1. Gabapentin-13C3 | Certified Solutions Standards | Certified Reference Materials [cerilliant.com]
- 2. Certified Reference Materials for gabapentin [cerilliant.com]
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